

Application Notes and Protocols for Quantifying Nickel Release from Alloys

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Compound of Interest

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This document provides detailed application notes and experimental protocols for the quantification of **nickel** release from various alloys commonly used in medical devices and consumer products. The methodologies outlined are based on established international standards and scientific literature to ensure reliable and reproducible results.

Introduction

Nickel, a common component in many alloys such as stainless steel, Nitinol (**nickel**-titanium), and cobalt-chromium alloys, is known to be a potent sensitizer. The release of **nickel** ions from products in direct and prolonged contact with the skin or from medical implants can lead to adverse health effects, including allergic contact dermatitis. Therefore, accurate quantification of **nickel** release is crucial for the safety assessment and regulatory compliance of these products. This document outlines the primary analytical techniques and detailed protocols for measuring **nickel** release.

Analytical Techniques Overview

The principal analytical techniques for the quantification of **nickel** ions released from alloys are Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) and Atomic Absorption Spectroscopy (AAS).

- Inductively Coupled Plasma-Mass Spectrometry (ICP-MS): This is the most common and sensitive technique for trace and ultra-trace element analysis.^[1] It offers very low detection limits, making it ideal for quantifying the small amounts of **nickel** that may be released. The technique involves introducing the sample solution into an argon plasma, which ionizes the **nickel** atoms. These ions are then guided into a mass spectrometer, which separates them based on their mass-to-charge ratio for quantification.
- Atomic Absorption Spectroscopy (AAS): AAS is another widely used technique for elemental analysis. It measures the absorption of light by free atoms in the gaseous state. For **nickel** analysis, a graphite furnace atomizer (Graphite Furnace AAS or GFAAS) is often employed to achieve the necessary sensitivity for release testing.^[2]

Experimental Protocols

Standard Test Method for Nickel Release (Based on EN 1811:2023)

This protocol is a reference method for the release of **nickel** from articles intended to come into direct and prolonged contact with the skin.^{[3][4]}

3.1.1. Preparation of Artificial Sweat Test Solution (EN 1811:2023)

The test solution simulates human sweat to provide a physiologically relevant environment for testing.

- Composition:
 - 0.5% (w/v) Sodium chloride (NaCl)
 - 0.1% (w/v) Urea
 - 0.1% (w/v) Lactic acid
- Preparation:
 - Dissolve 5.0 g of NaCl, 1.0 g of urea, and 1.0 g of lactic acid in deionized water.
 - Make up the volume to 1 liter with deionized water.

- Adjust the pH of the solution to 6.5 with a sodium hydroxide solution.[3]
- The solution should be freshly prepared and used within 3 hours.[5]

3.1.2. Sample Preparation and Immersion

- Cleaning: The test sample is first degreased to remove any contaminants from the surface.
- Surface Area Measurement: The surface area of the part of the sample that will come into direct and prolonged contact with the skin is accurately measured.
- Immersion: The sample is immersed in the artificial sweat solution for one week (168 hours) in a sealed container at a controlled temperature.[6]

3.2. Standard Test Method for Ion Release from Medical Implants (Based on ASTM F3306)

This method is used to evaluate the ion release from medical implants, including those containing **nickel**. [7][8][9]

3.2.1. Test Solution

A buffered saline solution with a pH of 7.4 is typically used to simulate the in-vivo environment of blood.[7] Other simulated physiological fluids like artificial saliva or bile can also be used depending on the implant's location.[7]

3.2.2. Test Procedure

- The medical device is placed in the test solution at a physiological temperature of 37°C.[7]
- Samples of the solution are taken at specified time intervals to measure the concentration of released **nickel** ions.[7]
- For long-term implants, the test duration is often at least 60 days.[10]

Quantification by Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)

3.3.1. Instrument Parameters

Typical ICP-MS instrument parameters for **nickel** analysis are provided below. These may need to be optimized for the specific instrument and sample matrix.

Parameter	Value
RF Power	1450 W[11]
Plasma Gas Flow	9.0 L/min[11]
Auxiliary Gas Flow	1.35 L/min[11]
Nebulizer Gas Flow	1.00 L/min[11]
Dwell Time	20 ms[11]
Monitored Isotopes	^{58}Ni , ^{60}Ni

3.3.2. Calibration

- Prepare a series of **nickel** calibration standards (e.g., 0.01, 0.1, 1, 10, 50, 100 µg/L) from a certified **nickel** standard solution.[12]
- The standards should be prepared in the same matrix as the samples (i.e., the artificial sweat or physiological solution).
- Construct a calibration curve by plotting the measured intensity against the known concentration of the standards. The correlation coefficient (r^2) should be ≥ 0.999 .[12]

3.3.3. Sample Analysis

- After the immersion period, an aliquot of the test solution is taken for analysis.
- If necessary, the sample is diluted with the same matrix to fall within the linear range of the calibration curve.
- An internal standard (e.g., Indium) is often added online to correct for matrix effects and instrument drift.[13]
- The concentration of **nickel** in the sample is determined from the calibration curve.

3.3.4. Quality Control

- Blanks: Analyze a blank solution (the test solution without the sample) to check for contamination.
- Continuing Calibration Verification (CCV): Analyze a mid-range calibration standard periodically (e.g., every 10-20 samples) to verify the stability of the calibration. The recovery should be within a defined range (e.g., 85-115%).[\[14\]](#)
- Spike Recovery: Spike a known amount of **nickel** into a sample to assess the accuracy of the method in the sample matrix. Recovery rates should typically be between 80-120%.

Quantification by Atomic Absorption Spectroscopy (AAS)

3.4.1. Instrument Parameters (Graphite Furnace AAS)

Parameter	Value
Wavelength	232.0 nm [15]
Slit Width	0.2 nm [15]
Lamp Current	4 mA [15]
Atomization Temperature	~2600°C
Injection Volume	20 µL

3.4.2. Procedure

- Calibration: Prepare a series of **nickel** working standards by diluting a stock standard solution with the appropriate matrix.
- Analysis: A small volume of the sample or standard is injected into the graphite tube. The sample is then dried, charred, and atomized at high temperature. The absorbance of the **nickel** atoms is measured and compared to the calibration curve to determine the concentration.[\[2\]](#)

Data Presentation

The following tables summarize quantitative data on **nickel** release from various alloys under different experimental conditions.

Table 1: **Nickel** Release from Stainless Steel Alloys

Alloy Grade	Test Medium	pH	Temperature (°C)	Exposure Time	Nickel Release Rate (µg/cm²/week)	Reference(s)
AISI 304	Artificial Sweat	4.5	-	1 week	< 0.03	[16] [17]
AISI 316L	Artificial Sweat	4.5	-	1 week	< 0.03	[16] [17]
AISI 303 (high sulfur)	Artificial Sweat	4.5	-	1 week	~1.5	[16] [17]
304	Runoff Water	-	Ambient	4 years	0.002 - 0.01 µg/cm²/week (converted from mg/m²/yr)	
316	Runoff Water	-	Ambient	4 years	0.002 - 0.015 µg/cm²/week (converted from mg/m²/yr)	

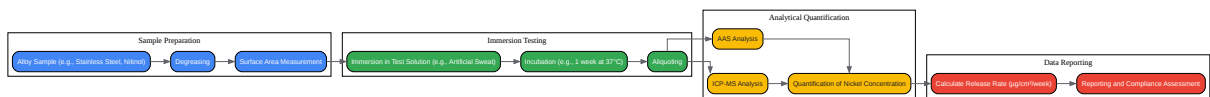
Table 2: **Nickel** Release from Nitinol Alloys

Surface Finish	Test Medium	pH	Temperature (°C)	Exposure Time	Cumulative Nickel Release (µg/cm²)	Reference(s)
Electropolished (EP)	PBS	7.4	37	63 days	0.068 ± 0.015	[10]
Chemical Etch (CE)	PBS	7.4	37	63 days	0.108 ± 0.008	[10]
Amber Oxide (AO)	PBS	7.4	37	63 days	0.237 ± 0.168	[10]
Black Oxide (BO)	PBS	7.4	37	63 days	21.124 ± 0.426	[10]
Chemical Etch (CE)	PBS + H ₂ O ₂ (20 mM)	7.4	37	7 days	Increased release	[2]
Amber Oxide (AO)	PBS + H ₂ O ₂ (1 mM)	7.4	37	7 days	Increased release	[2]
Black Oxide (BO)	PBS + H ₂ O ₂ (0.1 mM)	7.4	37	7 days	Increased release	[2]
All finishes	PBS + NaOCl/HOCl (3.87 mM)	7.4	37	7 days	Significantly increased release	[2]

Table 3: **Nickel** Release from Cobalt-Chromium (Co-Cr) Alloys

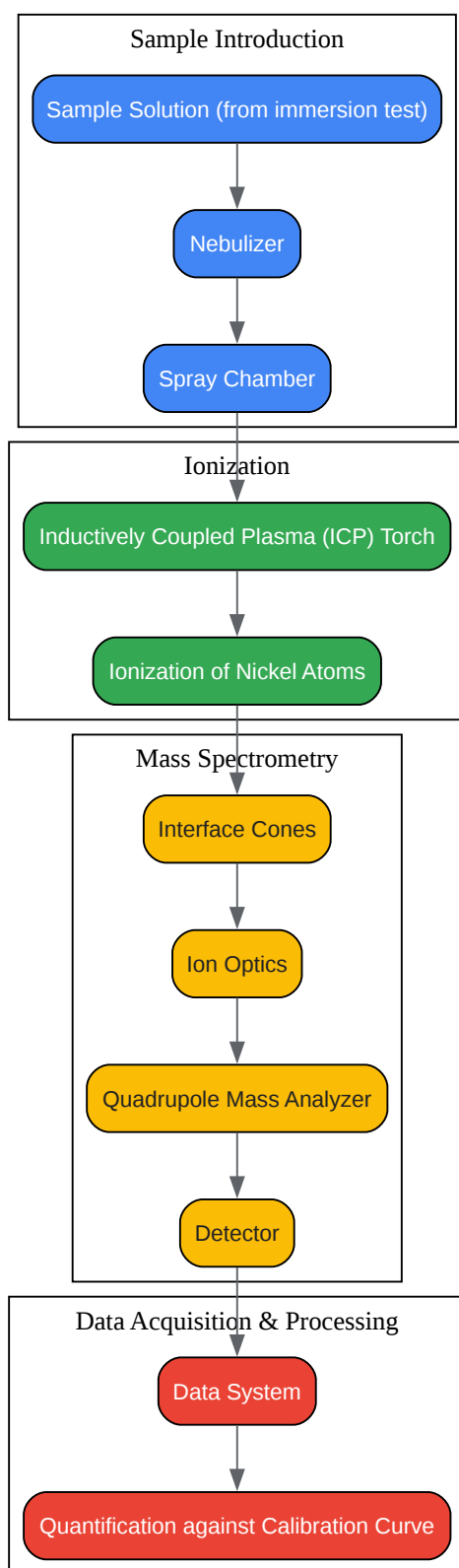
Alloy Type	Test Medium	pH	Temperature (°C)	Exposure Time	Nickel Release Rate (µg/cm²/week)	Reference(s)
Co-Cr-Mo discs	Artificial Sweat	-	-	2 days	up to 0.23 µg/cm²/week (converted from µg/cm²/2 days)	[10]
Dental Alloys	Artificial Sweat (EN 1811)	-	-	-	Low concentrations	[11]
Dental Tools	Artificial Sweat (EN 1811)	-	-	-	0.0051 - 10	[11]

Visualizations



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Caption: Experimental workflow for quantifying **nickel** release from alloys.



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Caption: Workflow for **nickel** quantification using ICP-MS.

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